

Technical Support Center: Fluoxetine LC-MS Analysis

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Compound of Interest

Compound Name: *Meta Fluoxetine-d3 Hydrochloride*

Cat. No.: *B1157161*

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Welcome, Valued Researchers and Scientists,

This guide is designed to serve as a dedicated resource for troubleshooting one of the more persistent challenges in the bioanalysis of fluoxetine: analyte carryover. As a Senior Application Scientist, I understand that minimizing carryover is not just a matter of procedural box-ticking; it is fundamental to ensuring the accuracy, reproducibility, and integrity of your quantitative data.

Fluoxetine, due to its basic nature and hydrophobicity, has a tendency to adsorb to various surfaces within an LC-MS system. This "stickiness" can lead to its appearance in subsequent blank or low-concentration sample injections, a phenomenon known as carryover. This guide provides a logical, experience-based framework for systematically diagnosing, addressing, and ultimately minimizing this issue. We will move from foundational concepts to advanced troubleshooting, explaining the scientific rationale behind each step.

Frequently Asked Questions (FAQs)

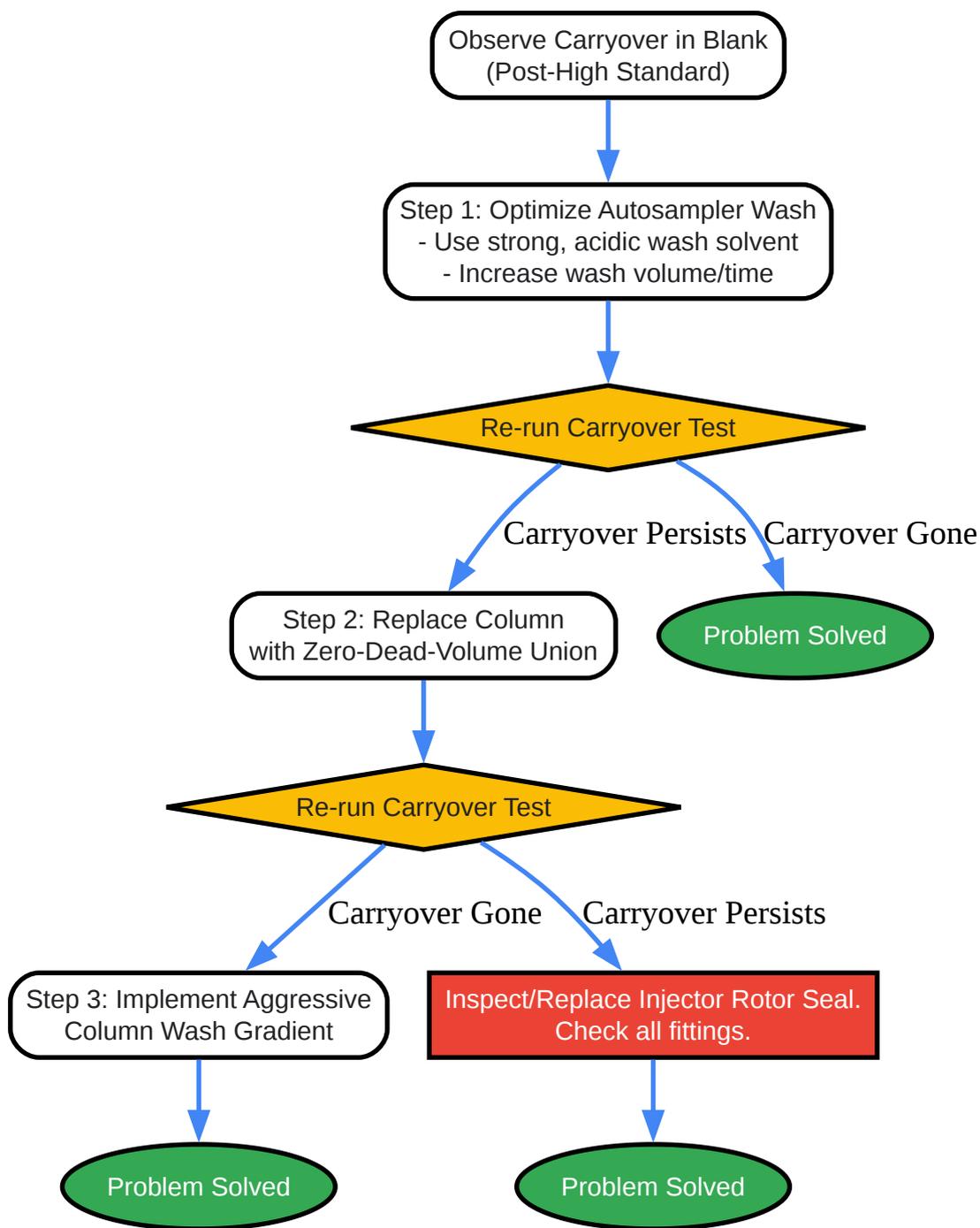
Q1: What exactly is carryover and how is it different from contamination?

A: Carryover is the appearance of an analyte signal in a current injection that originates from a preceding, typically high-concentration, sample.^[1] It is characterized by a diminishing signal over a series of subsequent blank injections. Contamination, on the other hand, presents as a consistent, non-diminishing signal in all blanks and samples, suggesting a compromised solvent, reagent, or system component.^{[2][3]}

To distinguish between them, a specific injection sequence is recommended:

- Pre-Blank: A blank injection before any sample analysis to establish a baseline.
- High-Concentration Standard: The highest point on your calibration curve.
- Post-Blank 1, 2, and 3: A series of blank injections immediately following the high standard.

The expected results are illustrated below.



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- [3. Solving Carryover Problems in HPLC \[ssi.shimadzu.com\]](https://ssi.shimadzu.com)
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